

A Technical Guide to 1,4-Diphenethylbenzene: Properties, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Diphenethylbenzene

Cat. No.: B183523

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,4-Diphenethylbenzene** (also known as 1,4-Bis(2-phenylethyl)benzene). The document details its known physical characteristics, solubility, and provides insight into its synthesis. While experimental spectral data is not widely available, this guide presents information on a key synthetic pathway. This information is intended to support researchers and professionals in the fields of chemical synthesis and drug development.

Introduction

1,4-Diphenethylbenzene, with the CAS number 1985-58-6, is an aromatic hydrocarbon characterized by a central benzene ring substituted at the 1 and 4 positions with phenethyl groups.^[1] Its chemical structure lends it to applications as a precursor in the synthesis of various organic molecules, including pharmaceuticals, agrochemicals, and dyes.^[1] This guide summarizes the available technical data for this compound.

Physical and Chemical Properties

1,4-Diphenethylbenzene is a white crystalline solid under standard conditions.^[1] A summary of its key physical and chemical properties is presented in the tables below. It is important to

note that while some physical data is available, experimental values for properties such as boiling point are not readily found in the literature.

Table 1: General Properties of 1,4-Diphenethylbenzene

Property	Value	Source
IUPAC Name	1,4-Bis(2-phenylethyl)benzene	N/A
Synonyms	1,4-Diphenethylbenzene	N/A
CAS Number	1985-58-6	[1]
Molecular Formula	C ₂₂ H ₂₂	[1]
Molecular Weight	286.416 g/mol	[1]
Appearance	White crystalline solid	[1]

Table 2: Physical Properties of 1,4-Diphenethylbenzene

Property	Value	Source
Melting Point	360 K (86.85 °C)	[2] [3] [4]
Boiling Point	Not Available	[1]
Solubility	Insoluble in water; Slightly soluble in chloroform and methanol.	[1]

Synthesis of 1,4-Diphenethylbenzene

A primary method for the synthesis of **1,4-Diphenethylbenzene** is through the catalytic hydrogenation of 1,4-bis(phenylethynyl)benzene.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This reaction involves the addition of hydrogen across the triple bonds of the starting material in the presence of a catalyst, typically palladium on carbon (Pd/C).

Experimental Protocol: Catalytic Hydrogenation of 1,4-bis(phenylethynyl)benzene

The following is a generalized protocol based on the catalytic hydrogenation of phenylacetylene derivatives. Specific reaction conditions such as solvent, temperature, and pressure may require optimization.

Materials:

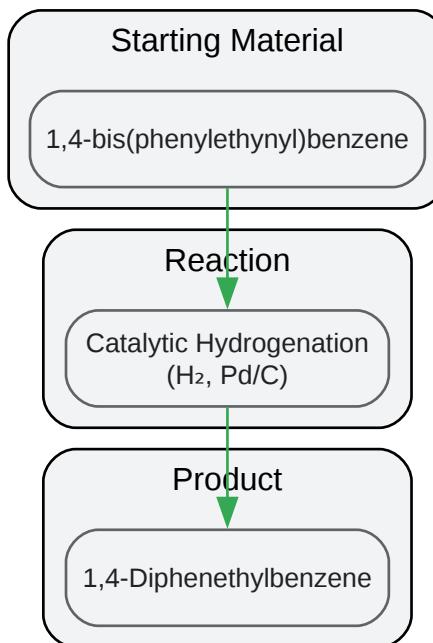
- 1,4-bis(phenylethynyl)benzene
- Palladium on carbon (Pd/C) catalyst (typically 5-10 wt%)
- Solvent (e.g., ethanol, ethyl acetate)
- Hydrogen gas (H₂)

Procedure:

- In a suitable reaction vessel, dissolve 1,4-bis(phenylethynyl)benzene in an appropriate solvent.
- Carefully add the Pd/C catalyst to the solution.
- Seal the reaction vessel and purge with an inert gas (e.g., nitrogen or argon) before introducing hydrogen gas.
- Pressurize the vessel with hydrogen gas to the desired pressure.
- Stir the reaction mixture vigorously at a set temperature until the reaction is complete (monitoring by techniques such as TLC or GC-MS is recommended).
- Upon completion, carefully vent the hydrogen gas and purge the vessel with an inert gas.
- Filter the reaction mixture to remove the Pd/C catalyst.
- The solvent can be removed from the filtrate under reduced pressure to yield the crude product.
- The crude **1,4-Diphenethylbenzene** can be purified by recrystallization from a suitable solvent.

Below is a conceptual workflow for the synthesis of **1,4-Diphenethylbenzene**.

Synthesis of 1,4-Diphenethylbenzene



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **1,4-Diphenethylbenzene**.

Spectral Data

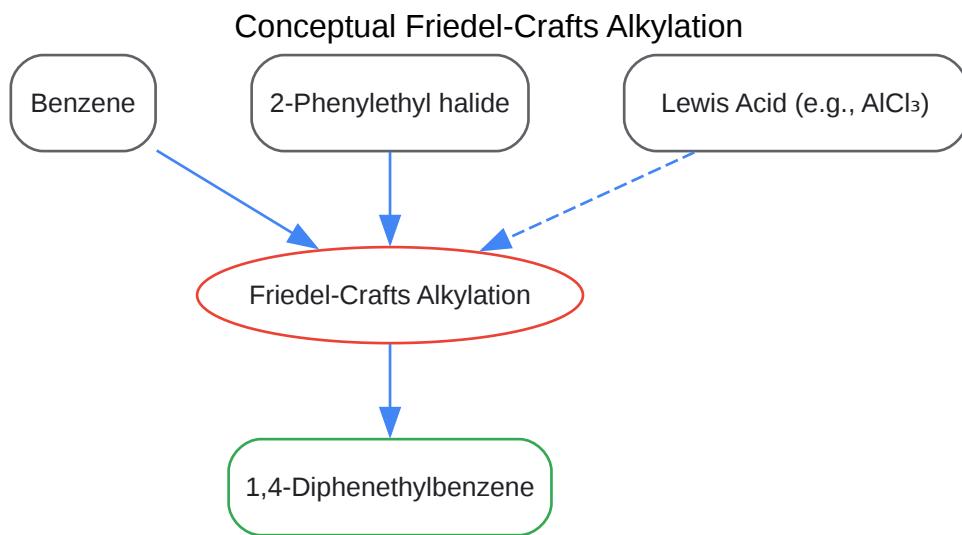
Detailed experimental spectral data for **1,4-Diphenethylbenzene**, including ¹H NMR, ¹³C NMR, Mass Spectrometry, and IR spectroscopy, are not readily available in the reviewed literature. While some studies mention the analysis of hydrogenated 1,4-bis(phenylethynyl)benzene, specific spectral assignments are not provided.^[6] Researchers are advised to perform their own analytical characterization upon synthesis.

Chemical Reactions and Pathways

The chemical reactivity of **1,4-Diphenethylbenzene** is characteristic of aromatic hydrocarbons with alkyl substituents. The benzene rings can undergo electrophilic aromatic substitution reactions, and the ethyl bridges can be subject to oxidation or other transformations under

appropriate conditions. However, specific signaling pathways involving this molecule are not documented in the scientific literature.

The synthesis of **1,4-Diphenethylbenzene** can also be conceptualized through a double Friedel-Crafts alkylation reaction, a fundamental process in organic chemistry for attaching alkyl substituents to an aromatic ring.



[Click to download full resolution via product page](#)

Caption: A logical relationship for a potential synthetic route.

Conclusion

1,4-Diphenethylbenzene is a specialty chemical with potential applications as a synthetic intermediate. This guide has consolidated the available physical and chemical data for this compound. While a definitive melting point has been reported, other experimental data such as the boiling point and detailed spectral analyses are not widely published. The established synthesis via catalytic hydrogenation of 1,4-bis(phenylethynyl)benzene provides a reliable route to obtain this compound for further research and development. It is recommended that any future work with this compound includes thorough analytical characterization to contribute to the body of knowledge for this molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. pubs.aip.org [pubs.aip.org]
- 3. pubs.aip.org [pubs.aip.org]
- 4. pubs.aip.org [pubs.aip.org]
- 5. Characterization Of The Hydrogenation Products Of Bix (phenylethynyl) Benzene (DEB) Getter Using Combined GC/FTIR/MS, FT-Raman, and ATR Spectroscopies (U) - UNT Digital Library [digital.library.unt.edu]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to 1,4-Diphenethylbenzene: Properties, Synthesis, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b183523#physical-and-chemical-properties-of-1-4-diphenethylbenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com